

Personal protective equipment for handling 5-Cyano-2-picoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Cyano-2-picoline

Cat. No.: B057721

[Get Quote](#)

Essential Safety and Handling Guide for 5-Cyano-2-picoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **5-Cyano-2-picoline** (also known as 5-Cyano-2-methylpyridine; CAS No. 3222-48-8). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

5-Cyano-2-picoline is classified as a hazardous substance.^[1] It is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.^{[1][3]}

GHS Hazard Statements:

- H301: Toxic if swallowed
- H311: Toxic in contact with skin
- H315: Causes skin irritation
- H319: Causes serious eye irritation

- H331: Toxic if inhaled
- H335: May cause respiratory irritation[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **5-Cyano-2-picoline**.

Property	Value	Reference
CAS Number	3222-48-8	[4][5]
Molecular Formula	C ₇ H ₆ N ₂	[6][7]
Molecular Weight	118.14 g/mol	[7]
Appearance	White to pale cream or yellow crystalline powder or solid	[5]
Melting Point	82.0 - 86.0 °C	[5]

Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate personal protective equipment is mandatory when handling **5-Cyano-2-picoline**.

PPE Category	Specifications	Rationale
Eye Protection	Chemical safety goggles or a full-face shield (meeting EN 166 standard or equivalent).	Protects against splashes and dust particles that can cause serious eye irritation. [2] [3]
Hand Protection	Chemically resistant, impervious gloves (e.g., Nitrile rubber). Inspect gloves for tears or punctures before each use.	Prevents skin contact, as the substance is toxic and causes skin irritation. [1] [2]
Body Protection	A chemical-resistant lab coat or apron. For larger quantities, a full-body suit may be necessary.	Protects against contamination of personal clothing and skin. [1] [2]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate cartridge is required.	Prevents inhalation of dust or vapors, which are toxic and can cause respiratory irritation. [1]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **5-Cyano-2-picoline** in a laboratory setting.

1. Preparation and Precautionary Measures:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[2\]](#)
- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.
[\[1\]](#)
- Before starting, ensure all required PPE is available and in good condition.
- Keep incompatible materials, such as strong oxidizing agents and acids, away from the work area.

2. Handling the Chemical:

- Don the appropriate PPE as specified in the table above.
- When weighing or transferring the solid, do so carefully to avoid generating dust.
- If any of the chemical comes into contact with skin, immediately wash the affected area with plenty of soap and water and seek medical attention.[\[1\]](#)[\[2\]](#)
- In case of eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[\[1\]](#)
- Avoid eating, drinking, or smoking in the laboratory where this chemical is handled.[\[1\]](#)[\[2\]](#)

3. Post-Handling Procedures:

- After handling, thoroughly wash hands and any exposed skin.[\[1\]](#)
- Decontaminate the work area and any equipment used.
- Remove PPE carefully to avoid self-contamination.
- Store **5-Cyano-2-picoline** in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#) The storage area should be secure and locked.[\[1\]](#)

Disposal Plan

Proper disposal of **5-Cyano-2-picoline** and its contaminated materials is crucial to prevent environmental contamination and ensure safety.

- **Unused Product and Residues:** Waste from this product is classified as hazardous.[\[3\]](#) It must be disposed of through an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[3\]](#) Do not mix with other waste.
- **Contaminated Packaging:** The original container should be treated as hazardous waste.[\[3\]](#) Dispose of the container at a hazardous or special waste collection point.[\[3\]](#) Do not reuse the container.
- **Spills:** In case of a minor spill, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. For larger spills, evacuate the area and follow emergency procedures.

Workflow for Handling and Disposal

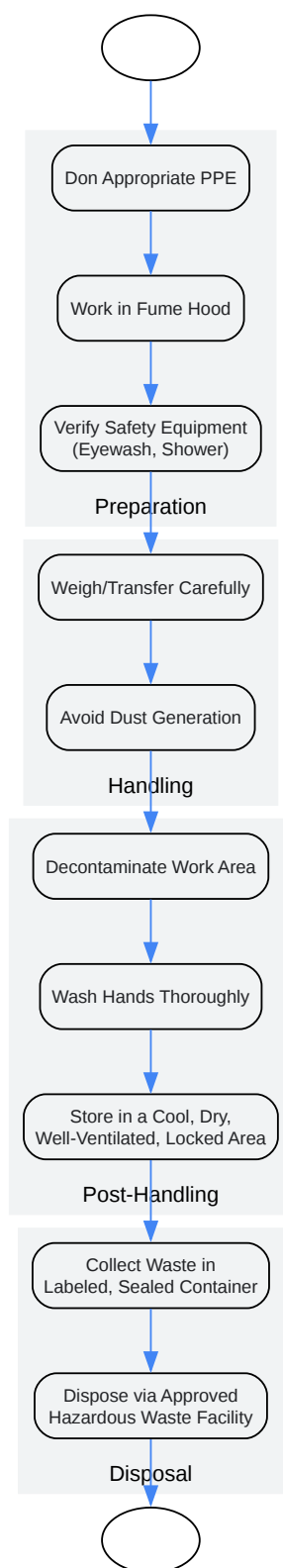


Figure 1. Workflow for Safe Handling and Disposal of 5-Cyano-2-picoline

[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **5-Cyano-2-picoline**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. jubilantingrevia.com [jubilantingrevia.com]
- 3. fishersci.co.uk [fishersci.co.uk]
- 4. calpaclab.com [calpaclab.com]
- 5. 5-シアノ-2-メチルピリジン | 5-Cyano-2-methylpyridine | 3222-48-8 | 東京化成工業株式会社 [tcichemicals.com]
- 6. echemi.com [echemi.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Cyano-2-picoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057721#personal-protective-equipment-for-handling-5-cyano-2-picoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com